

# Technical Support Center: Minimizing Moisture Absorption in BAPS Polyimides

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## Compound of Interest

Compound Name: *Bis[4-(4-aminophenoxy)phenyl]sulfone*

Cat. No.: *B080366*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to minimize moisture absorption in BAPS (bis-amine-S-based) polyimides.

## Troubleshooting Guides and FAQs

This section addresses common issues encountered during the handling and processing of BAPS polyimides related to moisture absorption.

Q1: My BAPS polyimide film is showing blisters and delamination after a thermal process (e.g., soldering). What is the likely cause and how can I prevent this?

A1: Blistering and delamination are common defects caused by the rapid evaporation of trapped moisture within the polyimide film when subjected to high temperatures. Polyimides are hygroscopic, meaning they readily absorb moisture from the atmosphere. To prevent this, it is crucial to remove absorbed moisture before any high-temperature processing steps.

### Recommended Actions:

- **Pre-baking (Drying):** Before thermal processing, bake the polyimide film in a circulating hot air oven. A common recommendation is to bake at 125°C for 4-6 hours to sufficiently remove moisture.<sup>[1]</sup> For thicker films or multilayer boards, a longer drying time may be necessary.

- **Controlled Environment:** Store BAPS polyimide films and prepregs in a controlled, low-humidity environment (ideally below 50% RH) or in desiccator cabinets.[2]
- **Vacuum Sealing:** For long-term storage, vacuum-sealing the materials with a desiccant can significantly reduce moisture absorption.

Q2: I am observing voids in my BAPS polyimide composite laminate. Could this be related to moisture?

A2: Yes, voids in composite laminates are frequently caused by entrapped moisture. During the curing cycle, absorbed water can vaporize, creating voids and porosity within the laminate. This can compromise the mechanical and electrical properties of the composite.

Troubleshooting Steps:

- **Verify Prepreg Dryness:** Ensure that the BAPS polyimide prepreg is adequately dried before lamination. Even small amounts of moisture can lead to significant void content.
- **Optimize Cure Cycle:** A slow ramp-up rate during the initial phase of the curing cycle can allow any residual moisture to escape before the resin solidifies. A vacuum hold at an intermediate temperature (e.g., 121°C) during the cure cycle can also help in removing volatiles.[3]
- **Check for Contamination:** Ensure that all materials and tools used in the lay-up process are clean and dry to prevent the introduction of moisture.

Q3: How can I reduce the inherent moisture absorption of my BAPS polyimide film?

A3: While BAPS polyimides, like other polyimides, have a tendency to absorb moisture, there are material and surface modification strategies to reduce this tendency:

- **Material Selection (Fluorination):** Incorporating fluorine-containing monomers into the polyimide backbone can significantly increase its hydrophobicity (water-repellency) and reduce moisture absorption.[4] If your application allows, consider using a fluorinated BAPS polyimide variant.

- **Surface Treatment:** Modifying the surface of the polyimide film to make it more hydrophobic can prevent water from being absorbed. Plasma treatment is a common and effective method for this.

Q4: What are the recommended parameters for plasma treatment to make the BAPS polyimide surface hydrophobic?

A4: Plasma treatment with fluorine-containing gases is effective in creating a hydrophobic surface on polyimides. A common approach is to use a CF<sub>4</sub> (carbon tetrafluoride) plasma.

General Plasma Treatment Parameters:

- **Gas:** CF<sub>4</sub>
- **Plasma Type:** Radio Frequency (RF) or Microwave plasma
- **Treatment Time:** Short treatment times, often around 60 seconds, can be sufficient to achieve significant hydrophobicity.[\[5\]](#)
- **Power and Pressure:** These parameters need to be optimized for the specific plasma system being used. It is recommended to start with a low power setting and adjust as needed to avoid damaging the polyimide surface.

It is important to note that the hydrophobic effect of some plasma treatments can degrade over time, especially with exposure to high temperatures.

## Quantitative Data on Moisture Absorption

The following tables provide data on moisture absorption for various polyimides. While specific data for BAPS polyimides is limited in publicly available literature, the data for other aromatic polyimides can serve as a useful reference.

Table 1: Equilibrium Moisture Content of Various Polyimides at Different Relative Humidity (RH) Levels

Polyimide Type	Condition	Equilibrium Moisture Content (%)
Arlon 35N	85% RH	0.63
Arlon 85N	85% RH	0.68
Arlon 85HP	85% RH	0.52
Arlon 35N	50% RH	0.56
Arlon 85N	50% RH	0.57
Arlon 85HP	50% RH	0.49

Data sourced from Arlon Electronic Materials.[\[1\]](#)

Table 2: Water Uptake of Different Polyimide Films after 24-hour Immersion in Deionized Water at 25°C

Polyimide Structure	Water Uptake (%)
Loosely packed chain structure	1.04 - 1.96
Tightly packed chain structure	0.33 - 1.13
Fluorinated Polyimide	~0.51

Data is generalized from studies on various polyimide structures.[\[2\]](#)[\[6\]](#)

## Experimental Protocols

### 1. Protocol for Moisture Absorption Testing (Based on ASTM D570)

This protocol outlines the basic steps for determining the water absorption of BAPS polyimide films.

Materials and Equipment:

- BAPS polyimide film samples of known dimensions

- Analytical balance (accurate to 0.1 mg)
- Oven
- Desiccator
- Distilled water bath

#### Procedure:

- **Drying:** Dry the polyimide specimens in an oven for a specified time and temperature (e.g., 24 hours at 50°C).
- **Cooling and Initial Weighing:** Place the dried specimens in a desiccator to cool to room temperature. Once cooled, immediately weigh each specimen to the nearest 0.1 mg. This is the "Dry Weight".
- **Immersion:** Immerse the specimens in a distilled water bath maintained at a controlled temperature (e.g., 23°C).
- **Removal and Final Weighing:** After a specified immersion period (e.g., 24 hours), remove the specimens from the water. Pat them dry with a lint-free cloth to remove surface water and immediately weigh them again. This is the "Wet Weight".
- **Calculation:** Calculate the percentage of water absorption using the following formula:  $\text{Water Absorption (\%)} = [(\text{Wet Weight} - \text{Dry Weight}) / \text{Dry Weight}] \times 100$

## 2. Protocol for Hydrophobic Surface Treatment using CF<sub>4</sub> Plasma

This protocol provides a general guideline for increasing the hydrophobicity of a BAPS polyimide film surface. Parameters should be optimized for the specific plasma system in use.

#### Materials and Equipment:

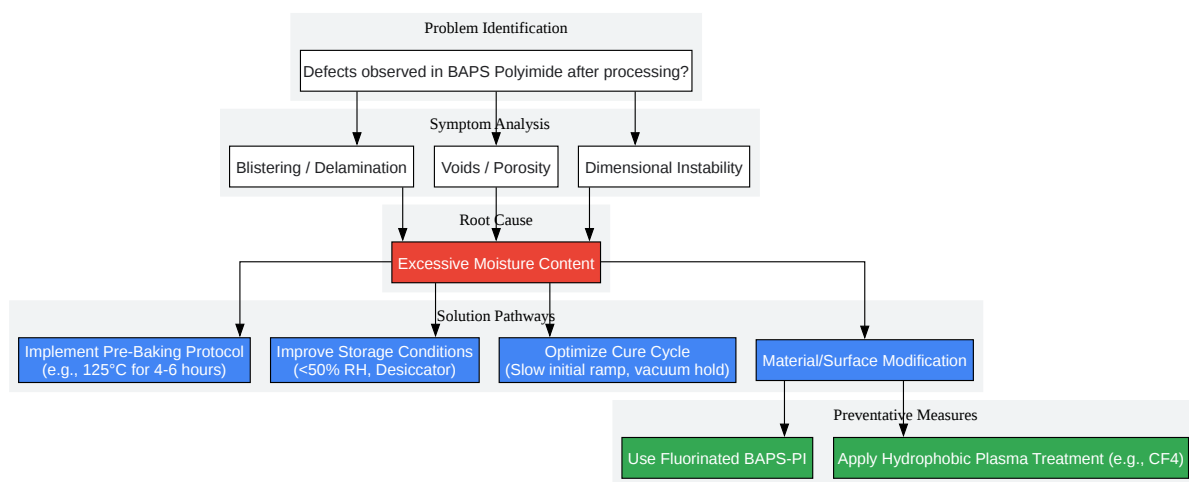
- BAPS polyimide film
- Plasma treatment system (RF or microwave)

- CF4 gas source
- Contact angle goniometer

#### Procedure:

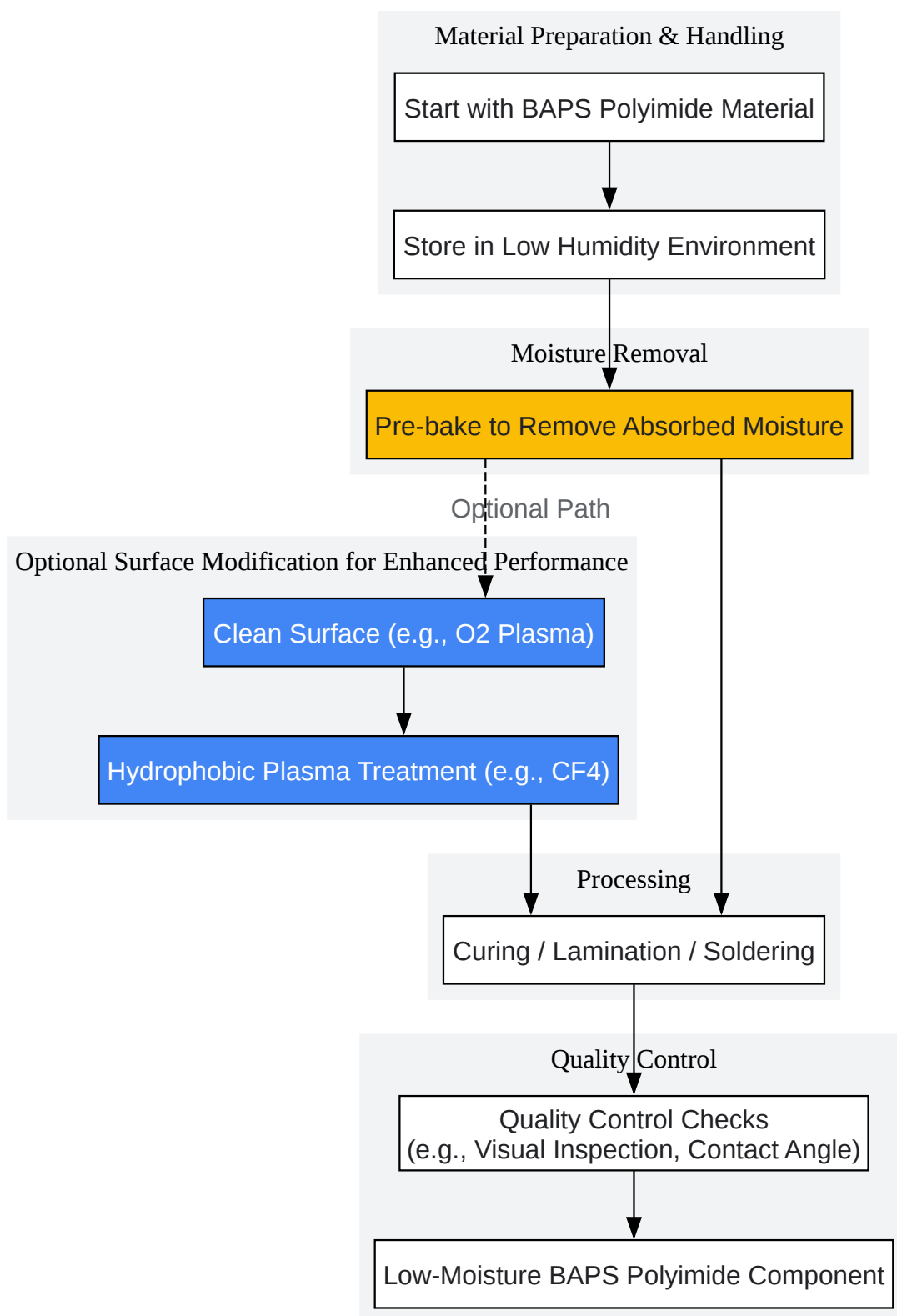
- Cleaning: Thoroughly clean the surface of the BAPS polyimide film to remove any organic contaminants. This can be done using a brief oxygen plasma treatment or by wiping with a suitable solvent (e.g., isopropanol) followed by drying.
- Plasma Treatment:
  - Place the cleaned and dried polyimide film in the plasma chamber.
  - Evacuate the chamber to the desired base pressure.
  - Introduce CF4 gas at a controlled flow rate.
  - Ignite the plasma at the desired power level.
  - Treat the surface for a predetermined time (e.g., 60 seconds).
- Characterization:
  - After treatment, vent the chamber and remove the sample.
  - Measure the water contact angle on the treated surface using a goniometer. A significant increase in the contact angle compared to the untreated surface indicates successful hydrophobic modification.

## Visualizations



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Caption: Troubleshooting flowchart for moisture-related defects in BAPS polyimides.



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